

Synonyms and alternative names for "Methyl Nonafluorovalerate"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl Nonafluorovalerate*

Cat. No.: *B087576*

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Methyl Nonafluorovalerate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Methyl Nonafluorovalerate**, a fluorinated ester with significant applications in organic synthesis and drug development. This document details its nomenclature, physicochemical properties, synthesis, and applications, with a focus on its role as a synthetic intermediate.

Synonyms and Alternative Names

Methyl Nonafluorovalerate is known by a variety of names in chemical literature and commercial catalogs. A comprehensive list of these synonyms and identifiers is provided below for clear identification and cross-referencing.

Name Type	Name
Common Name	Methyl Nonafluorovalerate
IUPAC Name	methyl 2,2,3,3,4,4,5,5,5- nonafluoropentanoate[1]
CAS Number	13038-26-1[1]
Synonyms	Methyl perfluorovalerate, Methyl nonafluoropentanoate, Methyl perfluoropentanoate, Nonafluorovaleric acid methyl ester, Perfluorovaleric acid methyl ester, Methylnonafluorovalerate, Pentanoic acid, 2,2,3,3,4,4,5,5,5-nonafluoro-, methyl ester[1]

Physicochemical and Spectroscopic Data

The key physicochemical and spectroscopic properties of **Methyl Nonafluorovalerate** are summarized in the following table. This data is essential for its handling, characterization, and use in chemical reactions.

Property	Value
Molecular Formula	C ₆ H ₃ F ₉ O ₂
Molecular Weight	278.07 g/mol [1]
Appearance	Colorless liquid
Boiling Point	99-100 °C
Density	1.56 g/mL
Refractive Index	n ²⁰ /D ~1.294
¹³ C NMR	Spectra available in public databases.
¹⁹ F NMR	Spectra available in public databases.

Synthesis of Methyl Nonafluorovalerate

Methyl Nonafluorovalerate is typically synthesized via the Fischer-Speier esterification of nonafluorovaleric acid with methanol, using a strong acid catalyst such as sulfuric acid.

Experimental Protocol: Fischer-Speier Esterification

This protocol is a representative procedure for the synthesis of **Methyl Nonafluorovalerate** based on well-established esterification methods.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Materials:

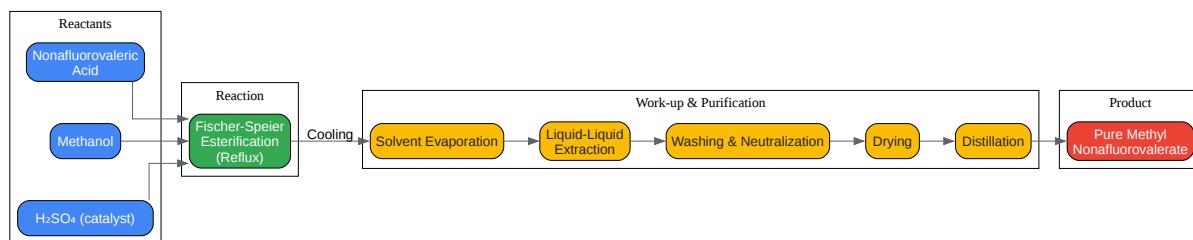
- Nonafluorovaleric acid
- Anhydrous methanol
- Concentrated sulfuric acid
- Sodium bicarbonate (saturated solution)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Organic solvent for extraction (e.g., diethyl ether or dichloromethane)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve nonafluorovaleric acid in an excess of anhydrous methanol.
- Carefully add a catalytic amount of concentrated sulfuric acid to the solution.
- Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess methanol under reduced pressure.
- Dissolve the residue in an organic solvent and transfer to a separatory funnel.

- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to yield crude **Methyl Nonafluorovalerate**.
- Purify the crude product by distillation to obtain pure **Methyl Nonafluorovalerate**.

Synthesis Workflow Diagram



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Caption: Synthesis workflow for **Methyl Nonafluorovalerate**.

Applications in Organic Synthesis

Methyl Nonafluorovalerate serves as a versatile intermediate in organic synthesis, particularly in the introduction of the nonafluorobutyl group into molecules. Its application is of significant interest in the synthesis of complex molecules, such as oligosaccharides, where the modification of functional groups is crucial.

Role in Oligosaccharide Synthesis

A key application of **Methyl Nonafluorovalerate** is in the modification of carbohydrate molecules during the synthesis of novel oligosaccharides. In a patented process, alkyl esters of perfluorocarboxylic acids, including **Methyl Nonafluorovalerate**, are used in conjunction with a strong base to facilitate specific reactions on protected sugar moieties.^[6] While the patent outlines a general methodology, the role of **Methyl Nonafluorovalerate** is to act as a reagent in a key transformation step.

Representative Experimental Protocol

The following is a representative protocol illustrating the potential use of **Methyl Nonafluorovalerate** in oligosaccharide synthesis, based on the general principles described in the patent literature.^[6]

Materials:

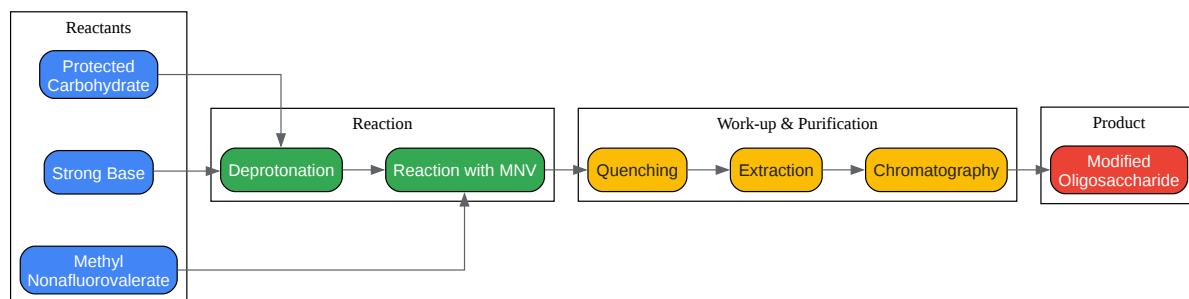
- Protected monosaccharide or oligosaccharide with a free hydroxyl group
- Strong base (e.g., sodium hydride, butyllithium)
- Methyl Nonafluorovalerate**
- Anhydrous aprotic solvent (e.g., tetrahydrofuran, diethyl ether)

Procedure:

- In a flame-dried, inert atmosphere (e.g., argon or nitrogen) reaction vessel, dissolve the protected carbohydrate in the anhydrous aprotic solvent.
- Cool the solution to a low temperature (e.g., -78 °C or 0 °C).
- Slowly add the strong base to the solution to deprotonate the free hydroxyl group, forming an alkoxide.
- After stirring for a short period, add **Methyl Nonafluorovalerate** to the reaction mixture.
- Allow the reaction to proceed at the low temperature and then gradually warm to room temperature. Monitor the reaction by TLC.

- Upon completion, quench the reaction by the slow addition of a proton source (e.g., saturated ammonium chloride solution).
- Extract the product with an organic solvent, wash the organic layer, dry it, and concentrate it under reduced pressure.
- Purify the resulting product by column chromatography.

Application Workflow Diagram



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Caption: Workflow for oligosaccharide modification.

Safety and Handling

Methyl Nonafluorovalerate is a flammable liquid and should be handled with appropriate safety precautions. It is also an irritant to the skin and eyes. Always work in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Store in a cool, dry, and well-ventilated area away from heat and ignition sources.

This technical guide provides a foundational understanding of **Methyl Nonafluorovalerate** for researchers and professionals in drug development and organic synthesis. For more detailed information, it is recommended to consult the cited literature and relevant safety data sheets.

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- To cite this document: BenchChem. [Synonyms and alternative names for "Methyl Nonafluorovalerate"]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b087576#synonyms-and-alternative-names-for-methyl-nonafluorovalerate>

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